

# Comparative Analysis of Kinetin Riboside and 8-Azakinetin Riboside: A Transcriptomic Perspective

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## Compound of Interest

Compound Name: 8-Azakinetin riboside

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A comprehensive comparative transcriptomic analysis of cells treated with **8-Azakinetin riboside** and kinetin riboside is currently hampered by a significant lack of publicly available data for **8-Azakinetin riboside**. While kinetin riboside has been the subject of multiple studies elucidating its effects on gene expression and cellular pathways, particularly in the context of cancer, **8-Azakinetin riboside** remains largely uncharacterized in the scientific literature. This guide, therefore, presents a detailed overview of the transcriptomic and cellular effects of kinetin riboside, alongside the limited available information for its structural analog, **8-Azakinetin riboside**, highlighting the existing knowledge gap and the need for future research.

## Kinetin Riboside: A Modulator of Apoptosis and Cell Cycle Pathways

Kinetin riboside (KR), a synthetic cytokinin, has demonstrated significant anti-proliferative and pro-apoptotic effects in various cancer cell lines. Transcriptomic and proteomic studies have revealed that KR's mechanism of action involves the modulation of key signaling pathways that govern cell survival and death.

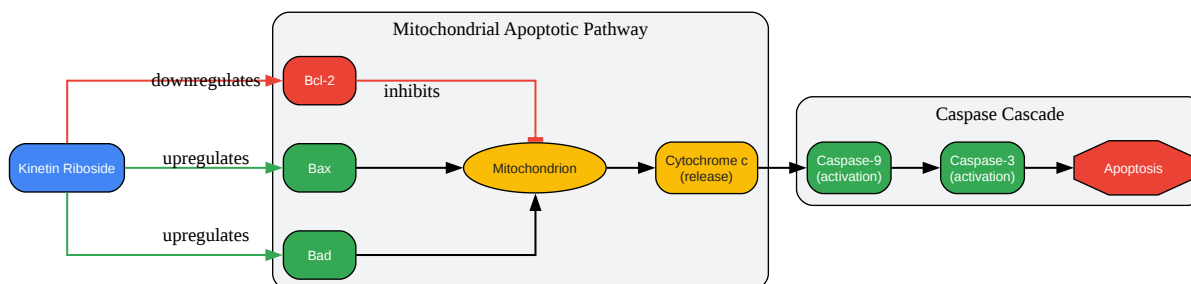
## Gene Expression Changes Induced by Kinetin Riboside

Treatment of cancer cells with kinetin riboside leads to distinct changes in the expression of genes primarily associated with the intrinsic apoptotic pathway and cell cycle regulation.

Gene/Protein	Effect of Kinetin Riboside Treatment	Function	Cell Lines Studied
Bcl-2	Downregulation	Anti-apoptotic	HeLa, Mouse Melanoma B16F-10, various human cancer and normal cell lines
Bax	Upregulation	Pro-apoptotic	Normal and cancer cell lines
Bad	Upregulation	Pro-apoptotic	HeLa, Mouse Melanoma B16F-10
Caspase-3	Activation	Executioner caspase in apoptosis	HeLa, Mouse Melanoma B16F-10
Caspase-9	Upregulation of procaspase-9 and its active form	Initiator caspase in the intrinsic apoptotic pathway	Cancer cell lines
Cytochrome c	Release from mitochondria into the cytosol	Activates the apoptosome	HeLa, various cell lines
CCND1 (Cyclin D1)	Suppression	Cell cycle progression (G1/S transition)	Multiple myeloma cells
CCND2 (Cyclin D2)	Suppression	Cell cycle progression (G1/S transition)	Multiple myeloma cells
CREM	Upregulation of repressor isoforms	Transcriptional regulation	Multiple myeloma cells

## Signaling Pathways Modulated by Kinetin Riboside

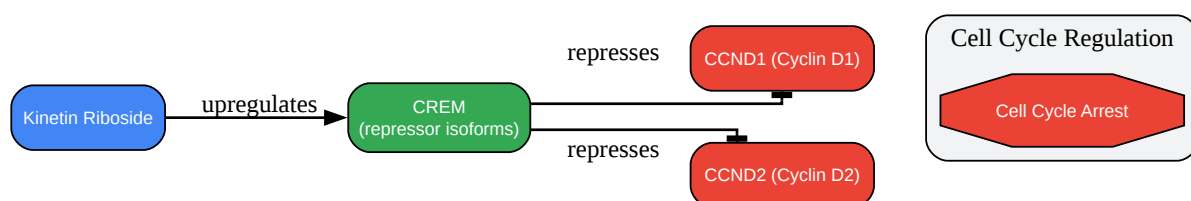
The primary signaling cascade affected by kinetin riboside is the mitochondrial-mediated apoptotic pathway. By altering the balance of pro- and anti-apoptotic proteins of the Bcl-2 family, kinetin riboside induces mitochondrial membrane depolarization, leading to the release of cytochrome c and the subsequent activation of the caspase cascade.



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Signaling pathway of Kinetin Riboside-induced apoptosis.

Additionally, in multiple myeloma, kinetin riboside has been shown to suppress the expression of cyclin D1 and D2, key regulators of the cell cycle, by upregulating repressor isoforms of the cAMP-response element modulator (CREM).

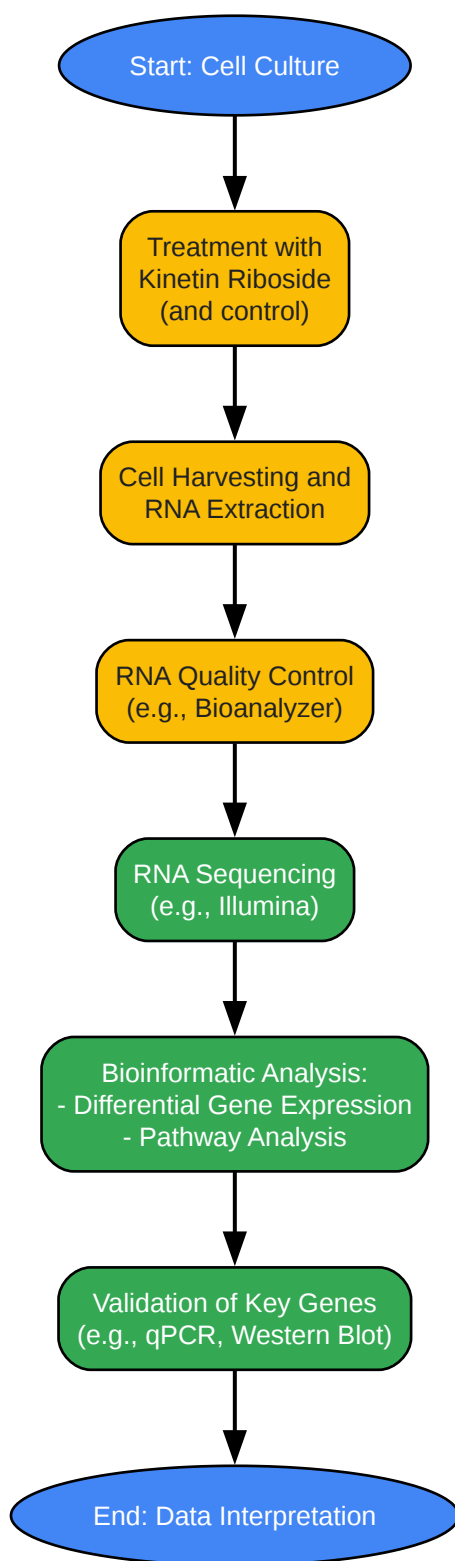


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Kinetin Riboside's effect on cell cycle regulators.

## Experimental Protocols

The following is a generalized experimental workflow for studying the transcriptomic effects of kinetin riboside, based on methodologies cited in the literature.



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